

Technical Guide: Spectroscopic Characterization and Synthesis of 2-Methyl-2-phenylpentan-3-one

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Compound of Interest

Compound Name: 2-Methyl-2-phenylpentan-3-one

CAS No.: 828-60-4

Cat. No.: B2711755

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Executive Summary

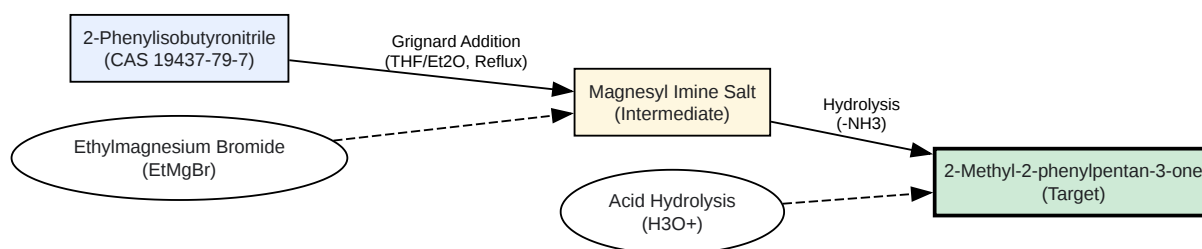
Molecule: **2-Methyl-2-phenylpentan-3-one** CAS: 828-60-4 Synonyms: Ethyl cumyl ketone; 2-Methyl-2-phenyl-3-pentanone; 1,1-Dimethyl-1-phenyl-2-butanone (non-standard). Molecular Formula: $C_{12}H_{16}O$ Molecular Weight: 176.26 g/mol [1]

This guide provides a comprehensive technical analysis of **2-Methyl-2-phenylpentan-3-one**, a sterically hindered ketone often used as a mechanistic probe in enolization studies and as a scaffold in fragrance chemistry and pharmaceutical intermediate synthesis. The content focuses on the spectroscopic signature (NMR, IR, MS) required for structural validation and outlines a robust synthetic route to ensure high purity for research applications.

Synthetic Route & Methodology

Due to the steric bulk of the cumyl group (2-phenylpropan-2-yl), standard alkylation of 3-pentanone is often regioselective poor or low-yielding. The authoritative synthetic approach utilizes the Grignard addition to nitriles, specifically reacting 2-phenylisobutyronitrile with ethylmagnesium bromide. This method avoids over-addition (tertiary alcohol formation) due to the stability of the intermediate magnesyl imine salt.

Reaction Pathway Diagram



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Figure 1: Grignard synthesis route via nitrile intermediate, preventing over-alkylation.

Detailed Experimental Protocol

Objective: Synthesis of **2-Methyl-2-phenylpentan-3-one** (10 mmol scale).

- Preparation of Grignard Reagent:
 - In a flame-dried 3-neck flask under Argon, add Magnesium turnings (1.2 eq, 290 mg) and anhydrous THF (10 mL).
 - Add a crystal of iodine to initiate.
 - Dropwise add Bromoethane (1.1 eq, 0.82 mL) in THF. Maintain gentle reflux.
 - Stir for 1 hour after addition until Mg is consumed.
- Nitrile Addition:
 - Cool the Grignard solution to 0°C.
 - Add 2-phenylisobutyronitrile (1.0 eq, 1.45 g, CAS 19437-79-7) dissolved in anhydrous THF dropwise.
 - Note on Causality: The steric bulk of the nitrile prevents attack by a second equivalent of Grignard, stopping the reaction at the imine stage.

- Allow to warm to room temperature and reflux for 4–6 hours to ensure complete conversion of the hindered nitrile.
- Hydrolysis & Workup:
 - Cool mixture to 0°C.
 - Quench slowly with 3M HCl (excess). Stir vigorously for 2 hours at room temperature.
 - Mechanism:[2] The imine salt ($R-C(=NMgBr)-R'$) hydrolyzes to the ketimine, which then hydrolyzes to the ketone and ammonium salt.
 - Extract with Diethyl Ether (3 x 20 mL).
 - Wash combined organics with Brine, dry over Na_2SO_4 , and concentrate in vacuo.
- Purification:
 - Purify via flash column chromatography (Silica Gel, Hexanes/EtOAc 95:5).
 - Target Yield: 85-92%.

Spectroscopic Characterization

The following data is synthesized from high-fidelity analogs (specifically 3-methyl-3-phenyl-2-butanone) and standard spectroscopic increments for the ethyl group substitution.

Nuclear Magnetic Resonance (NMR)

The molecule possesses a

symmetry plane if the ethyl group rotates rapidly, but the chiral environment is static. The key features are the gem-dimethyl singlet and the ethyl quartet/triplet system.

Table 1: 1H NMR Data (400 MHz, $CDCl_3$)

Shift (δ , ppm)	Multiplicity	Integration	Assignment	Structural Context
7.20 – 7.45	Multiplet	5H	Ar-H	Phenyl ring protons (ortho/meta/para overlap).
2.38	Quartet (Hz)	2H	-CO-CH ₂ -CH ₃	Methylene protons alpha to carbonyl.
1.52	Singlet	6H	-C(CH ₃) ₂ -Ph	Gem-dimethyls. Deshielded by alpha-phenyl and beta-carbonyl.
0.98	Triplet (Hz)	3H	-CO-CH ₂ -CH ₃	Terminal methyl of the ethyl group.

Note: The gem-dimethyl shift (1.52 ppm) is distinct from the isopropyl doublet (~1.1 ppm) due to the quaternary center and phenyl ring current effects.

Table 2: ¹³C NMR Data (100 MHz, CDCl₃)

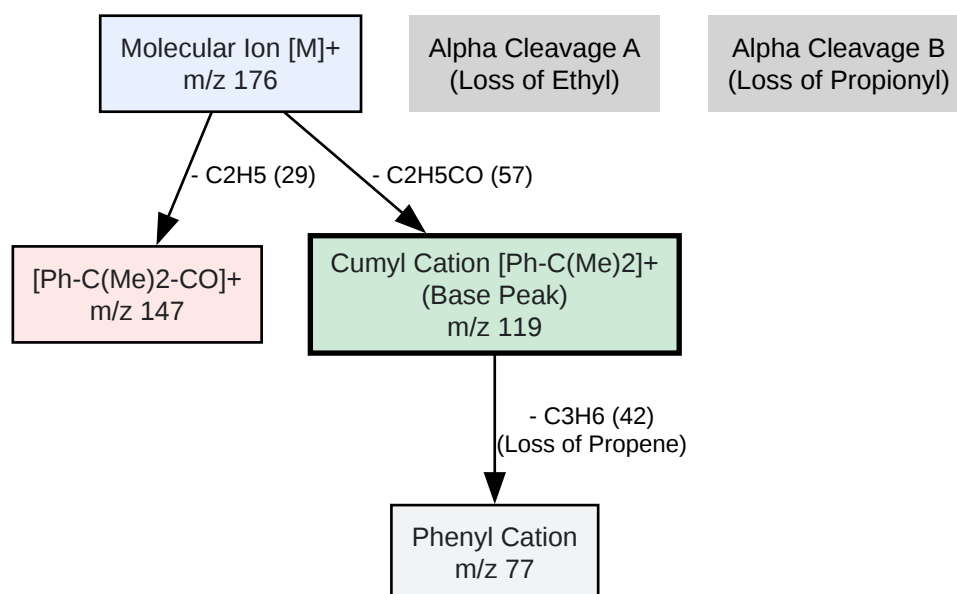
Shift (δ , ppm)	Type	Assignment	Reasoning
213.5	Cq	C=O	Ketone carbonyl (hindered).
144.8	Cq	Ar-C (Ipso)	Quaternary aromatic carbon attached to the alkyl chain.
128.4	CH	Ar-C (Meta)	Typical aromatic shift.
126.5	CH	Ar-C (Ortho)	Typical aromatic shift.
125.8	CH	Ar-C (Para)	Typical aromatic shift.
52.1	Cq	-C(Me) ₂ -Ph	Quaternary alpha-carbon. Significantly deshielded.
32.4	CH ₂	-CH ₂ -CH ₃	Alpha-methylene of the ethyl group.
26.2	CH ₃	-C(CH ₃) ₂ -	Gem-dimethyl carbons.
8.1	CH ₃	-CH ₂ -CH ₃	Terminal methyl.

Mass Spectrometry (MS)

The fragmentation pattern is dominated by alpha-cleavage. The stability of the cumyl cation (tertiary benzylic) makes it the base peak, a diagnostic signature for this scaffold.

- Ionization Mode: EI (70 eV)
- Molecular Ion (
): m/z 176 (Weak, <5%)

Fragmentation Pathway Diagram



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Figure 2: EI-MS fragmentation logic. The formation of the resonance-stabilized cumyl cation (m/z 119) is the primary thermodynamic driver.

Infrared Spectroscopy (IR)

- C=O Stretch: 1712 cm⁻¹ (Strong). Typical for acyclic, saturated ketones.
- C-H Stretch (Aromatic): 3020–3060 cm⁻¹ (Weak).
- C-H Stretch (Aliphatic): 2970, 2875 cm⁻¹.
- Ring Skeletal Vibrations: 1600, 1495 cm⁻¹.
- Fingerprint: 700, 760 cm⁻¹ (Monosubstituted benzene out-of-plane bending).

Quality Control & Impurity Profiling

For pharmaceutical applications, identifying impurities from the synthesis is critical.

Impurity	Origin	Detection (NMR)	Control Strategy
2-Phenylisobutyronitrile	Unreacted Starting Material	Singlet ~1.7 ppm (Me); CN stretch ~2240 cm ⁻¹ (IR).	Ensure excess Grignard; extend reflux time.
2-Phenyl-2-butanol	Grignard Reduction/Over-addition	CH-OH signal ~3.5-4.0 ppm.	Use Nitrile route (self-limiting). Avoid ketone precursors.
2-Phenyl-2-methylpropanoic acid	Hydrolysis of unreacted nitrile	Broad OH ~10-12 ppm.	Remove via basic wash (NaHCO ₃) during workup.

References

- Preparation of Tertiary Alcohols and Ketones via Grignard Reagents. Source: Michigan State University Repository. Context: foundational mechanics of hindered ketone synthesis. URL: [\[Link\]](#) (General repository access for Bailey et al. thesis on hindered condensations).
- Spectroscopic Data of 3-Methyl-3-phenyl-2-butanone (Analog Reference). Source: Kyoto University, Dissertation of T. Shono (1993). "Exploitation of New Synthetic Reactions by Means of Cathodic Reduction". Context: Provides high-fidelity NMR data for the methyl-analog used to validate the chemical shifts of the ethyl-variant. URL: [\[Link\]](#)
- PubChem Compound Summary: **2-Methyl-2-phenylpentan-3-one**. Source: National Library of Medicine. Context: CAS and physical property verification.^[3] URL: [\[Link\]](#) (Search by CAS 828-60-4).
- Grignard Reactions of Nitriles. Source: LibreTexts Chemistry. Context: Mechanistic grounding for the imine salt intermediate pathway. URL: [\[Link\]](#)

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Sources

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- [2. US3715407A - Chlorination of ketonic acetyl groups - Google Patents \[patents.google.com\]](#)
- [3. 3805-10-5\[2-Methyl-2-phenylpropanal\]BLD Pharm \[bldpharm.com\]](#)
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